

Application Notes and Protocols for Acepromazine Sedation in Laboratory Rodents

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Compound of Interest

Compound Name: Acepromazine

Cat. No.: B1664959

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These application notes provide detailed protocols and dosage guidelines for the use of **acepromazine** as a sedative agent in laboratory rodents, primarily mice and rats. The information is intended to ensure safe, effective, and reproducible sedation for various research applications.

Overview and Mechanism of Action

Acepromazine is a phenothiazine derivative commonly used in veterinary medicine for its tranquilizing and sedative effects.^{[1][2]} It acts on the central nervous system by blocking dopamine receptors, leading to sedation, muscle relaxation, and a reduction in spontaneous activity.^{[1][3][4]} Additionally, it has anti-adrenergic, antihistaminic, and anticholinergic properties. In laboratory settings, it is frequently used in combination with other agents, such as ketamine and xylazine, to produce a synergistic anesthetic effect.

Dosage Guidelines

The appropriate dosage of **acepromazine** can vary depending on the species, strain, age, and sex of the rodent. It is crucial to start with the lower end of the dose range and adjust as necessary. The following tables summarize recommended dosages for mice and rats.

Table 1: **Acepromazine** Dosage for Mice

Use	Acepromazine Dosage (mg/kg)	Combination Agents (mg/kg)	Route of Administration	Notes
Sedation Alone	2-5	N/A	IP	May provide sedation but minimal analgesia.
With Ketamine	5	Ketamine (50-100)	IP	Recommended for minor survival procedures.
With Ketamine & Xylazine	1-5	Ketamine (50-100), Xylazine (4-10)	IP	Provides a good surgical plane of anesthesia.
With Ketamine & Xylazine	2-3	Ketamine (65-100), Xylazine (5-10)	IP	Surgical anesthesia.
With Fentanyl	2-5	Fentanyl (0.05-0.4)	IP	---

Table 2: **Acepromazine** Dosage for Rats

Use	Acepromazine Dosage (mg/kg)	Combination Agents (mg/kg)	Route of Administration	Notes
Sedation Alone	1.5-5	N/A	IP	May provide sedation but minimal analgesia.
With Ketamine	1-2.5	Ketamine (75-80)	IP	Best for prolonged restraint and minor surgical procedures.
With Ketamine & Xylazine	0.5-3	Ketamine, Xylazine	IP	Extends anesthesia time.
With Ketamine & Xylazine	0.75-4	Ketamine (40-80), Xylazine (5-10)	IP	Provides a good surgical plane of anesthesia for most procedures at the upper end of the dose range.
Anesthetic Cocktail	1	Ketamine (50), Xylazine (5)	IP, IM, SC	Recommended anesthetic dose.

Experimental Protocols

Preparation of Anesthetic Cocktails

Ketamine/Xylazine/**Acepromazine** Cocktail for Mice:

- Example Preparation:
 - Combine 1.0 ml of Ketamine (100 mg/ml), 1.0 ml of Xylazine (20 mg/ml), and 0.3 ml of **Acepromazine** (10 mg/ml).

- Add 7.7 ml of sterile water or saline for injection to the mixture.
- The final concentration will be approximately 10 mg/ml Ketamine, 2 mg/ml Xylazine, and 0.3 mg/ml **Acepromazine**.
- Store the prepared cocktail according to laboratory guidelines.

Ketamine/Xylazine/**Acepromazine** Cocktail for Rats:

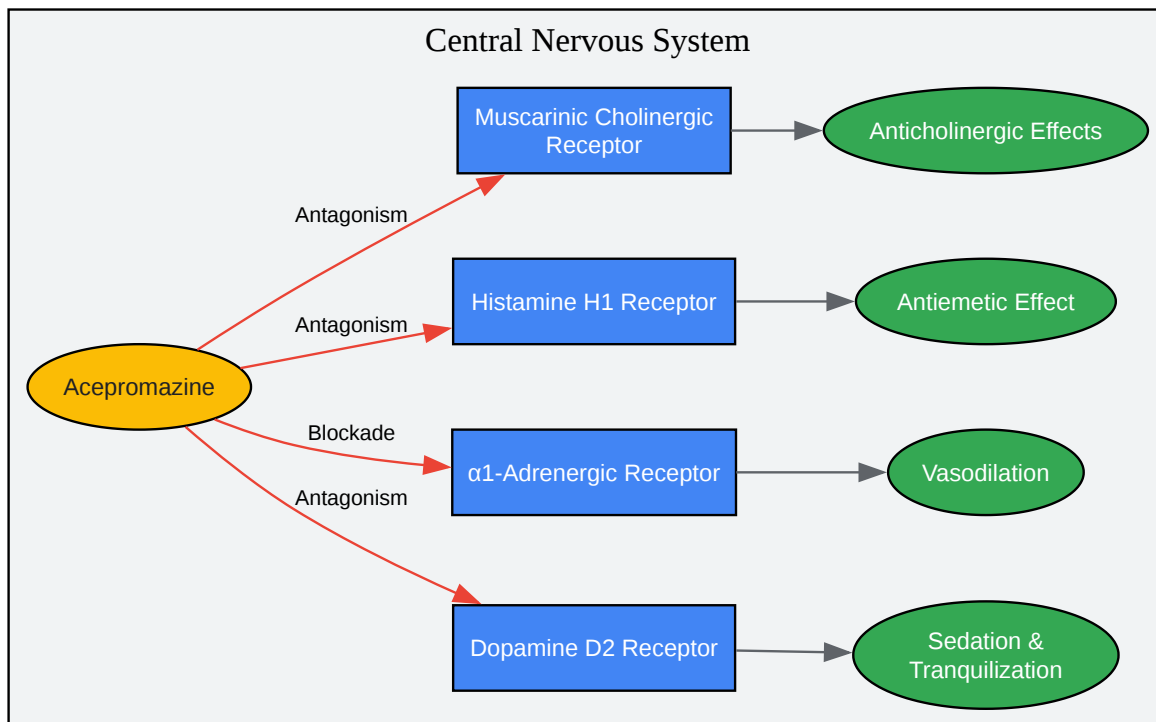
- Example Preparation:
 - Combine 5.0 ml of Ketamine (100 mg/ml), 2.5 ml of Xylazine (20 mg/ml), and 1.0 ml of **Acepromazine** (10 mg/ml).
 - Add 1.5 ml of sterile isotonic saline or sterile water for injection.
 - The final concentration of the mixture is: ketamine 50 mg/mL, xylazine 5 mg/mL, and **acepromazine** 1 mg/mL.
 - The mixed cocktail should be protected from light and stored at room temperature.

Administration and Monitoring

- Animal Preparation:
 - Ensure animals have had an acclimation period of at least 3 days prior to the procedure.
 - Record the animal's weight to accurately calculate the dosage.
 - Pre-anesthetic fasting is generally not necessary for rodents.
 - Apply a sterile ophthalmic ointment to the eyes to prevent corneal drying.
- Administration:
 - Administer the calculated dose via the chosen route, typically intraperitoneal (IP) injection.
- Monitoring Anesthetic Depth:

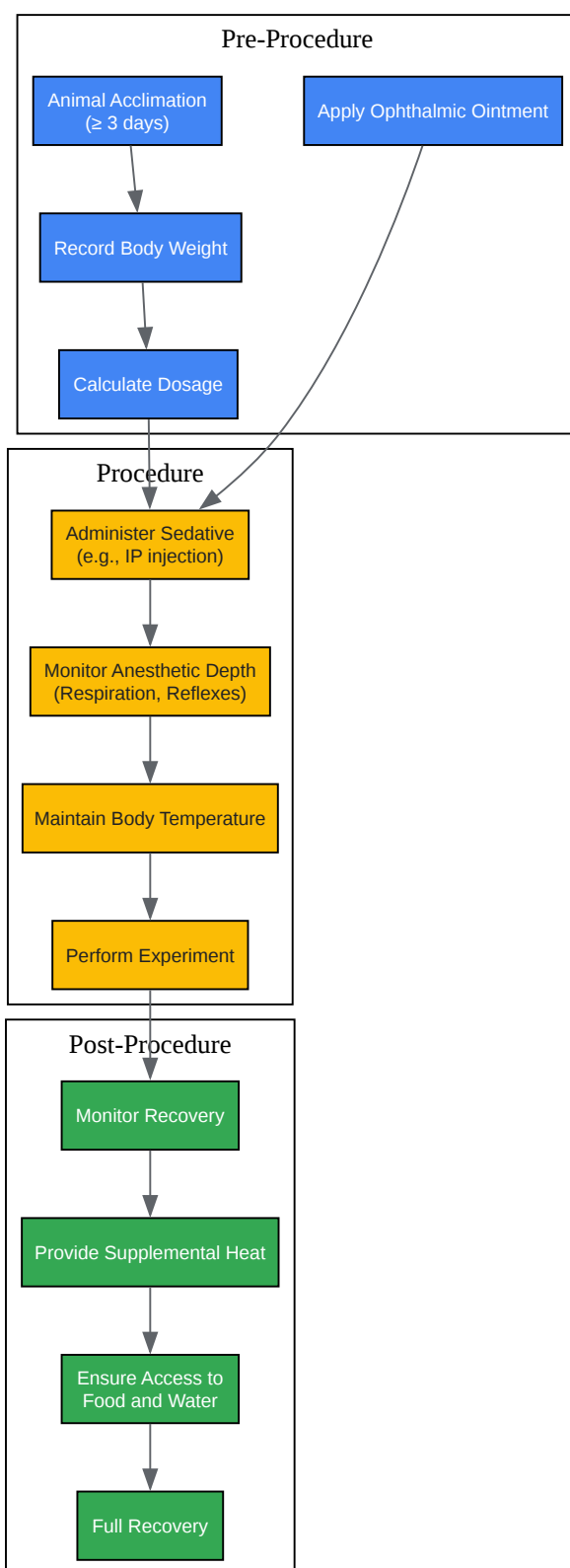
- Continuously monitor the animal's respiratory rate. For mice, a normal anesthetized rate is 55-100 breaths/min. A drop of 50% can be normal.
- Check the pedal withdrawal reflex (toe pinch) to assess the depth of anesthesia. The absence of a response indicates a surgical plane of anesthesia.
- Monitor mucous membrane color (should be pink) and capillary refill time (should be less than 2 seconds).
- Maintain the animal's body temperature using a heating pad or other external heat source, as rodents are prone to hypothermia under anesthesia. Normal temperature under anesthesia is between 36.0°C and 38.0°C.
- Post-procedural Care and Recovery:
 - Continue to monitor the animal until it is fully recovered.
 - Provide supplemental heat during the recovery period.
 - Ensure the animal has easy access to food and water once it has recovered sufficiently.
 - Recovery from **acepromazine** sedation can be prolonged.

Visualizations



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Caption: **Acepromazine's** mechanism of action.



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